

Application Notes and Protocols for Sandacanol Solutions in Laboratory Settings

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Compound of Interest

Compound Name: Sandacanol

Cat. No.: B6590408

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These application notes provide detailed protocols for the preparation, storage, and use of **Sandacanol** solutions in a laboratory environment. **Sandacanol**, a synthetic fragrance molecule with a characteristic sandalwood aroma, is also being explored for its potential biological activities.

Chemical and Physical Properties of Sandacanol

A comprehensive understanding of **Sandacanol**'s properties is crucial for its effective use in research.

Property	Value	Reference
Molecular Formula	C14H24O	[1]
Molecular Weight	208.34 g/mol	[1][2]
Appearance	Clear colorless to pale yellowish liquid	[1]
Boiling Point	114-116 °C (1 mmHg)	[1][3]
Density	0.91 g/mL	[1][3]
Solubility	- Insoluble in water[1][3]- Soluble in alcohol[4]	
Storage Temperature	-20°C	[1][3]
Storage Conditions	Store in steel or HDPE containers, tightly closed, under Nitrogen, in a cool, dry, and ventilated place. Protect from heat and light.	
Shelf Life	24 months under good storage conditions	

Experimental Protocols

Preparation of a 100 mM Sandacanol Stock Solution

This protocol outlines the preparation of a 100 millimolar (mM) stock solution of **Sandacanol** in ethanol, a common solvent for non-polar compounds.

Materials:

- **Sandacanol** (liquid)
- Anhydrous ethanol (ACS grade or higher)
- Sterile microcentrifuge tubes or glass vials

- Calibrated micropipettes

Procedure:

- Determine the required volume of **Sandacanol**:
 - The molecular weight of **Sandacanol** is 208.34 g/mol .
 - The density of **Sandacanol** is 0.91 g/mL.
 - To prepare a 100 mM (0.1 M) solution, you need 0.1 moles of **Sandacanol** per liter of solvent.
 - For 1 mL of a 100 mM solution, you need 0.0001 moles of **Sandacanol**.
 - Mass of **Sandacanol** required = 0.0001 moles * 208.34 g/mol = 0.020834 g = 20.834 mg.
 - Volume of **Sandacanol** required = 20.834 mg / 0.91 g/mL = 22.89 µL.
- Aliquot the solvent:
 - In a sterile microcentrifuge tube or glass vial, add 977.11 µL of anhydrous ethanol.
- Add **Sandacanol**:
 - Carefully add 22.89 µL of **Sandacanol** to the ethanol.
- Mix thoroughly:
 - Vortex the solution until the **Sandacanol** is completely dissolved.
- Storage:
 - Store the 100 mM stock solution at -20°C in a tightly sealed container, protected from light.

Preparation of Working Solutions

For cell-based assays or other experiments, the stock solution will need to be diluted to the desired final concentration. For instance, studies on bladder cancer cells have utilized

Sandacanol at concentrations ranging from 50 to 700 μM .^[3]

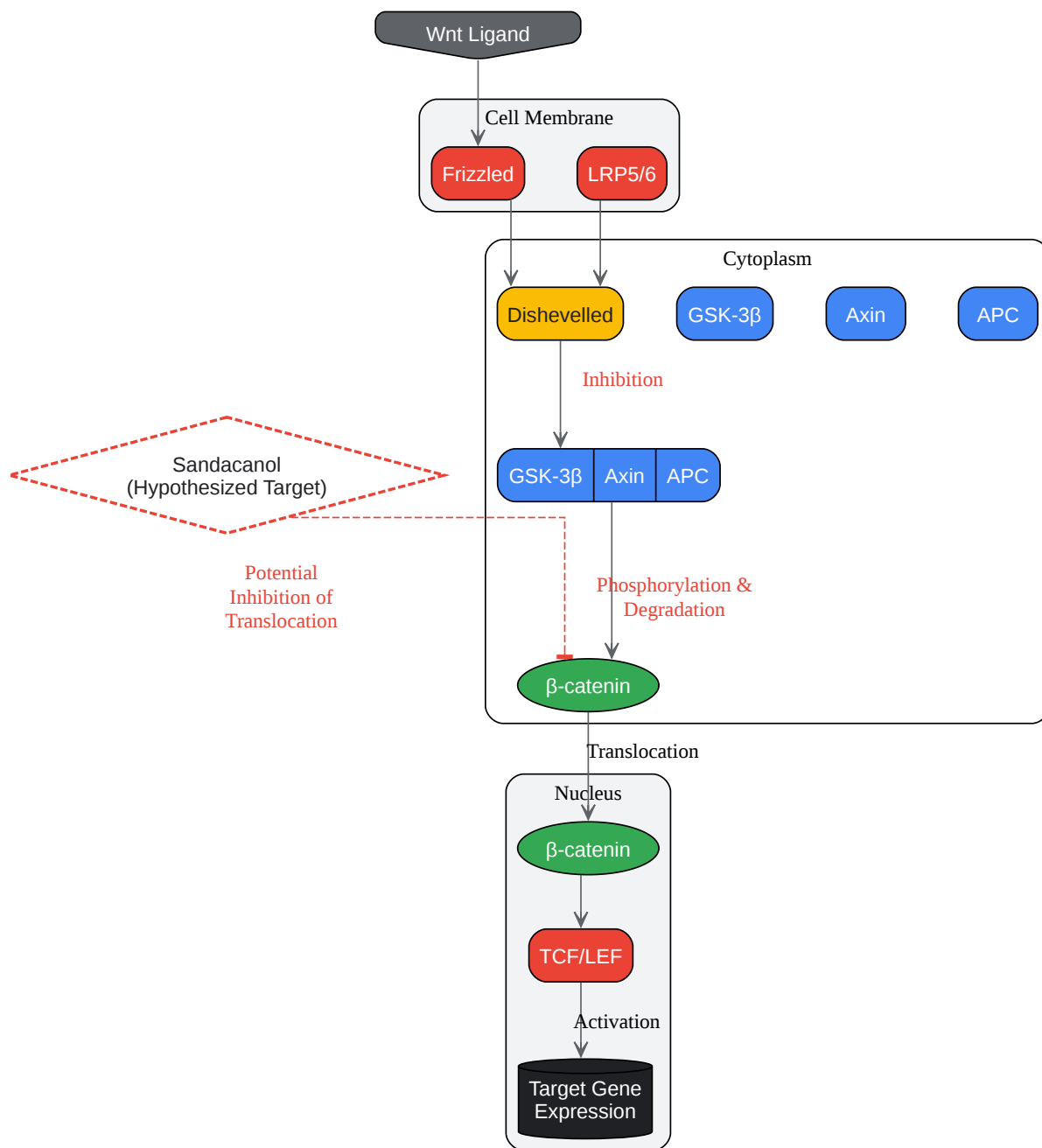
Example: Preparation of a 100 μM working solution in cell culture medium:

- Thaw the 100 mM stock solution on ice.
- Calculate the required volume of stock solution:
 - Using the formula $M_1V_1 = M_2V_2$:
 - $M_1 = 100 \text{ mM}$ (stock solution concentration)
 - $V_1 = \text{Volume of stock solution to be determined}$
 - $M_2 = 100 \mu\text{M} = 0.1 \text{ mM}$ (desired final concentration)
 - $V_2 = 1 \text{ mL}$ (desired final volume)
 - $V_1 = (0.1 \text{ mM} * 1 \text{ mL}) / 100 \text{ mM} = 0.001 \text{ mL} = 1 \mu\text{L}$.
- Prepare the working solution:
 - Add 1 μL of the 100 mM **Sandacanol** stock solution to 999 μL of the desired cell culture medium.
- Mix gently by pipetting up and down.
- Use immediately or store at 4°C for a short period. It is recommended to prepare fresh working solutions for each experiment to ensure stability and consistency.

Experimental Workflow

The following diagram illustrates the general workflow for preparing **Sandacanol** solutions for laboratory use.





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